

# E235 vs. S235JR Steel: A Comprehensive Comparative Analysis

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## Compound of Interest

Compound Name: E235

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In the realm of non-alloy structural steels, **E235** and S235JR are two of the most commonly specified grades within European standards. While often used in similar applications, they are governed by different standards and are typically associated with distinct product forms. This guide provides a detailed comparison of their chemical, mechanical, and performance characteristics, supported by data from relevant standards, to assist researchers, scientists, and engineering professionals in making informed material selection decisions.

## Defining the Standards: A Tale of Two Designations

The primary distinction between these two steel grades lies in the European Standards (EN) that define them. **E235** is specified under standards primarily for steel tubes, such as EN 10294-1 for hollow bars for machining and EN 10305 for seamless and welded precision steel tubes.<sup>[1]</sup> The "E" in its designation stands for "Engineering steel."

In contrast, S235JR is a structural steel grade defined by EN 10025-2, which covers hot-rolled products of structural steels.<sup>[2][3][4]</sup> The "S" signifies "Structural steel," the "235" indicates the minimum yield strength in MPa for a nominal thickness of up to 16 mm, and "JR" denotes that the steel has met a minimum Charpy V-notch impact toughness of 27 Joules at room temperature (+20°C).<sup>[2][5]</sup>

## Chemical Composition: A Close Parallel

A detailed examination of the chemical composition of both **E235** and S235JR reveals a striking similarity. Both are low-carbon steels, which contributes to their good formability and

weldability. The table below summarizes the maximum allowable percentages of key alloying elements for each grade according to their respective standards.

| Element        | E235 (EN 10294-1 / EN 10305) | S235JR (EN 10025-2) |
|----------------|------------------------------|---------------------|
| Carbon (C)     | $\leq 0.17\%$                | $\leq 0.17\%$       |
| Manganese (Mn) | $\leq 1.20\%$                | $\leq 1.40\%$       |
| Phosphorus (P) | $\leq 0.025\%$               | $\leq 0.035\%$      |
| Sulfur (S)     | $\leq 0.025\%$               | $\leq 0.035\%$      |
| Silicon (Si)   | -                            | -                   |

Note: Specific limits may vary slightly depending on the exact standard and delivery condition.

The nearly identical chemical makeup is the primary reason for the comparable mechanical properties and performance characteristics of these two steel grades.

## Mechanical Properties: A Quantitative Comparison

The mechanical properties of **E235** and S235JR are, as expected from their chemical compositions, very similar. Both offer a minimum yield strength of 235 MPa for thicknesses up to 16 mm. The following table provides a comparative overview of their key mechanical properties.

| Property                     | E235  | S235JR   |
|------------------------------|---|--|
| Minimum Yield Strength (ReH) | $\geq 235$ MPa (for thickness $\leq 16$ mm) | $\geq 235$ MPa (for thickness $\leq 16$ mm)[2][6]        |
| Tensile Strength (Rm)        | 360 - 510 MPa                               | 360 - 510 MPa[6]   |
| Elongation (A)               | $\geq 25\%$                                 | $\geq 26\%$  |
| Charpy Impact Energy         | Not always specified                        | $\geq 27$ J at $+20^{\circ}\text{C}$ (JR designation)[2] |

It is important to note that the "JR" designation for S235JR explicitly guarantees a certain level of impact toughness, a property that may not always be a specified requirement for **E235** products unless additionally requested.

## Performance Characteristics: Weldability and Formability

Both **E235** and S235JR are known for their excellent weldability due to their low carbon content.[5] They can be readily welded using conventional welding methods without the need for preheating in most cases, especially for thinner sections.[5]

Similarly, their good ductility makes them highly suitable for both hot and cold forming operations.[4][7] S235JR is noted for its ability to be bent, stamped, and shaped without a significant risk of cracking.[7]

## Typical Applications: Where They Are Used

The intended applications for **E235** and S235JR, as implied by their governing standards, show some divergence, although there is overlap.

**E235** is predominantly used in the manufacturing of:

- Precision steel tubes for hydraulic and pneumatic systems.[8][9]
- Hollow bars for machining applications.
- Automotive components.[9][10][11]
- General engineering and machinery parts.[10][11]

S235JR is a staple in the construction and structural engineering sectors, commonly found in:

- Building frames, beams, and columns.[2]
- Bridge components.
- Offshore structures and oil and gas platforms.[3]

- General welded and bolted structural parts.[\[12\]](#)

## Experimental Protocols

### Tensile Testing

Tensile tests for these steel grades are conducted in accordance with EN 10002-1. The general procedure is as follows:

- **Specimen Preparation:** A standardized test piece is machined from the material. The dimensions of the test piece are critical for accurate results.
- **Test Setup:** The specimen is securely held in the grips of a universal testing machine (UTM). An extensometer is attached to the specimen to measure elongation.
- **Loading:** A uniaxial tensile load is applied to the specimen at a controlled rate until it fractures.
- **Data Acquisition:** The applied load and the corresponding elongation are continuously recorded throughout the test.
- **Analysis:** The data is used to plot a stress-strain curve, from which the yield strength, tensile strength, and elongation can be determined.

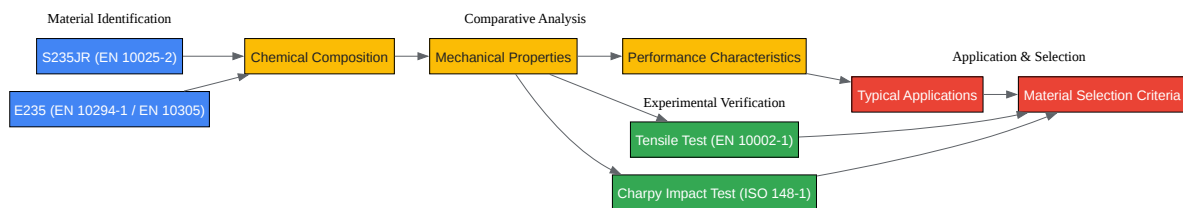
### Charpy V-Notch Impact Test

The Charpy impact test for S235JR is performed according to ISO 148-1.[\[13\]](#)[\[14\]](#)[\[15\]](#) The protocol is as follows:

- **Specimen Preparation:** A standard-sized rectangular bar with a V-shaped notch in the middle is machined from the steel.[\[15\]](#)
- **Test Setup:** The specimen is placed on supports in a Charpy impact testing machine, with the notch facing away from the pendulum hammer.[\[13\]](#)
- **Testing:** A weighted pendulum is released from a specified height, striking the specimen on the side opposite the notch.

- **Energy Absorption Measurement:** The energy absorbed by the specimen during fracture is determined by the height to which the pendulum swings after breaking the specimen. A higher swing indicates less energy absorbed and a more brittle fracture.[13] For S235JR, the test is conducted at room temperature (+20°C).[2]

## Logical Workflow for Steel Grade Comparison



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Caption: Workflow for comparing **E235** and S235JR steel grades.

## Conclusion

In summary, **E235** and S235JR are fundamentally very similar non-alloy steels with nearly identical chemical compositions and, consequently, comparable mechanical properties. The primary distinctions arise from the standards that govern them and their typical product forms and applications. **E235** is most commonly associated with precision tubes and hollow bars for engineering and machining, while S235JR is the go-to grade for a wide range of structural applications in construction. The "JR" designation for S235JR provides an explicit guarantee of impact toughness at room temperature, which is a key consideration for structural integrity. For applications where the product form is not a limiting factor, the choice between **E235** and S235JR can often be made based on availability and specific certification requirements.

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